

Application Note & Protocol: N-methylation of Adamantane Methylamine

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Compound of Interest

Compound Name: Adamantan-1-ylmethyl-methyl-amine

Cat. No.: B111965

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This document provides a detailed experimental protocol for the N-methylation of adamantane methylamine to yield N,N-dimethyladamantane methylamine. This procedure is particularly relevant for researchers in medicinal chemistry and drug development, given the therapeutic importance of adamantane derivatives.[1]

Introduction

Adamantane and its derivatives are crucial scaffolds in medicinal chemistry, with applications ranging from antiviral to neurological treatments.[1] N-methylation of amines is a fundamental transformation in the synthesis of many biologically active compounds, as it can significantly modulate a molecule's pharmacological properties, such as potency, selectivity, and metabolic stability. The Eschweiler-Clarke reaction is a classic and reliable method for the exhaustive methylation of primary and secondary amines using formic acid and formaldehyde.[2][3][4][5] This reductive amination procedure is advantageous as it typically avoids the formation of quaternary ammonium salts.[2][5]

This application note details a robust protocol for the N-methylation of adamantane methylamine via the Eschweiler-Clarke reaction.

Experimental Protocol: Eschweiler-Clarke N-methylation

This protocol describes the synthesis of N,N-dimethyladamantane methylamine from adamantane methylamine.

Materials:

- Adamantane methylamine
- Formaldehyde (37% aqueous solution)
- Formic acid (98-100%)
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl) in diethyl ether (2 M solution)
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- pH paper or pH meter

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add adamantane methylamine (1.0 eq).
- **Reagent Addition:** To the starting material, add formic acid (3.0 eq) followed by the slow addition of an aqueous solution of formaldehyde (37%, 2.5 eq).
- **Reaction:** Heat the reaction mixture to 80-100°C and maintain it under reflux for 12-18 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:**
 - After the reaction is complete, cool the mixture to room temperature.
 - Carefully neutralize the reaction mixture by the slow addition of a 2M sodium hydroxide solution until the pH is approximately 9-10.
 - Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
 - Combine the organic layers and wash with brine (2 x 30 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) to afford the pure N,N-dimethyladamantane methylamine.

Data Presentation

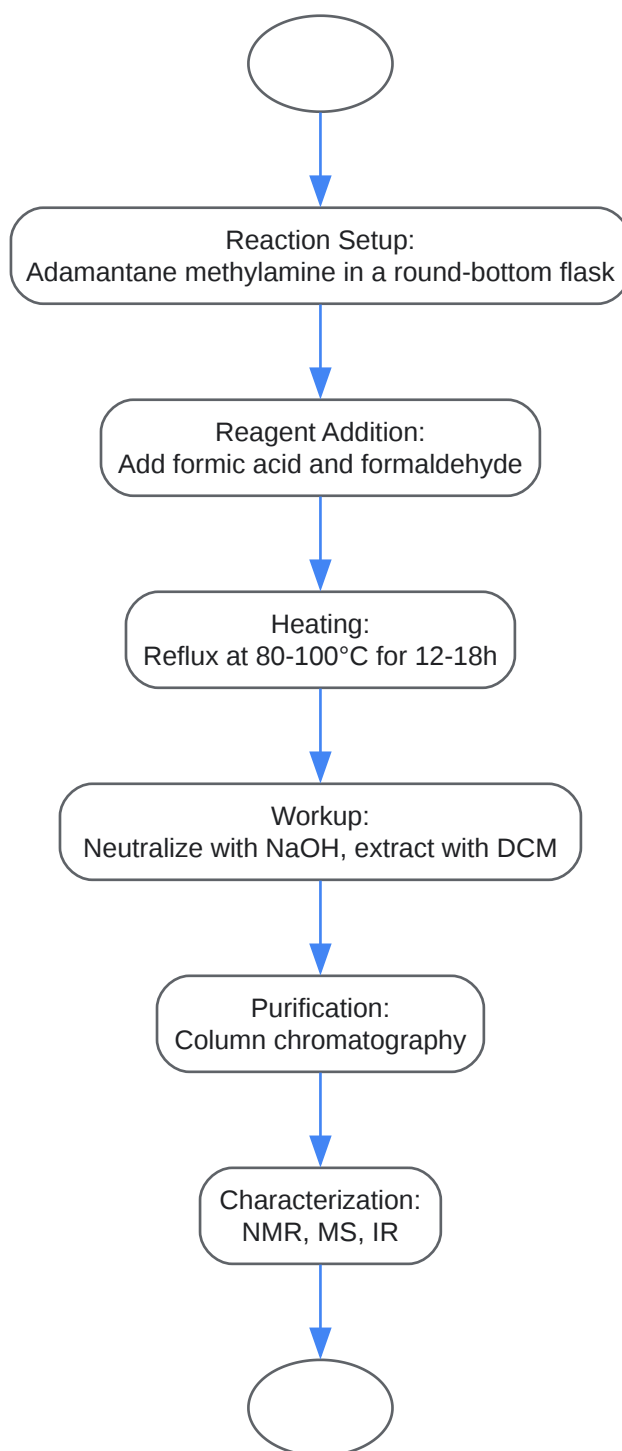
Table 1: Quantitative Data for N-methylation of Adamantane Methylamine

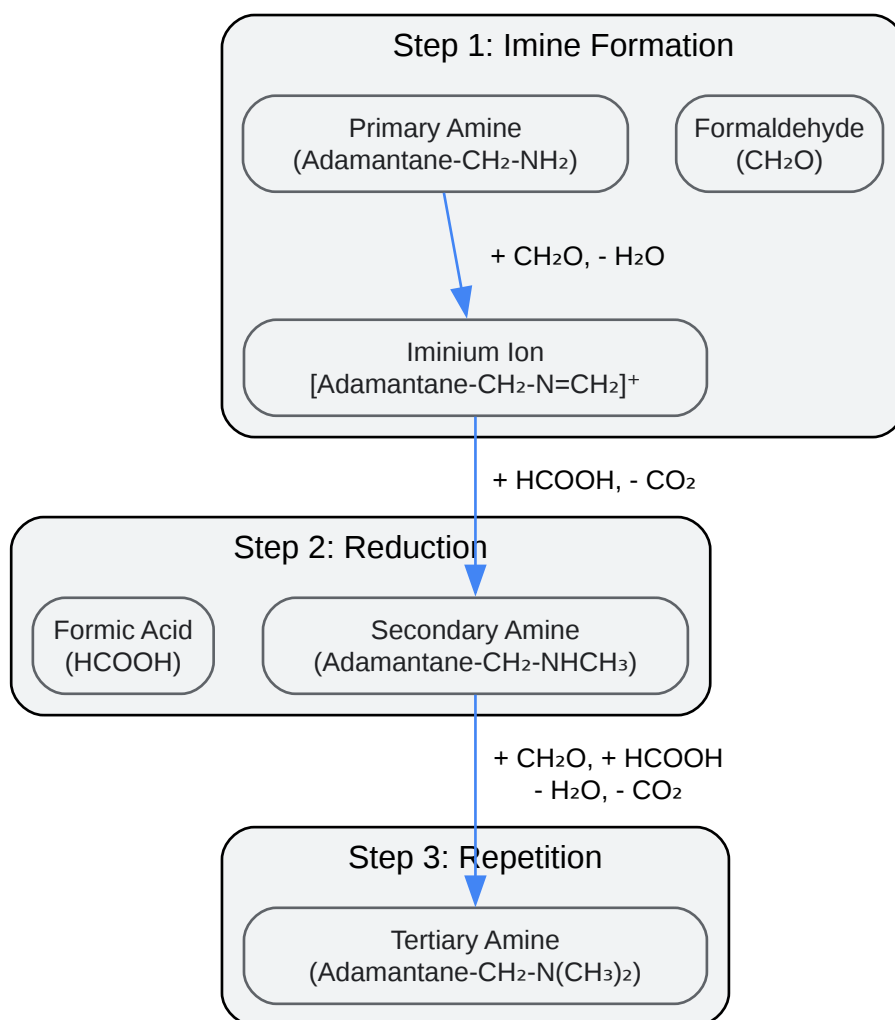
Parameter	Value
Starting Material	Adamantane methylamine
Product	N,N-dimethyladamantane methylamine
Molecular Formula	C ₁₃ H ₂₃ N
Molecular Weight	193.33 g/mol
Typical Yield	85-95%
Purity (by GC)	>98%
Appearance	Colorless oil or low-melting solid

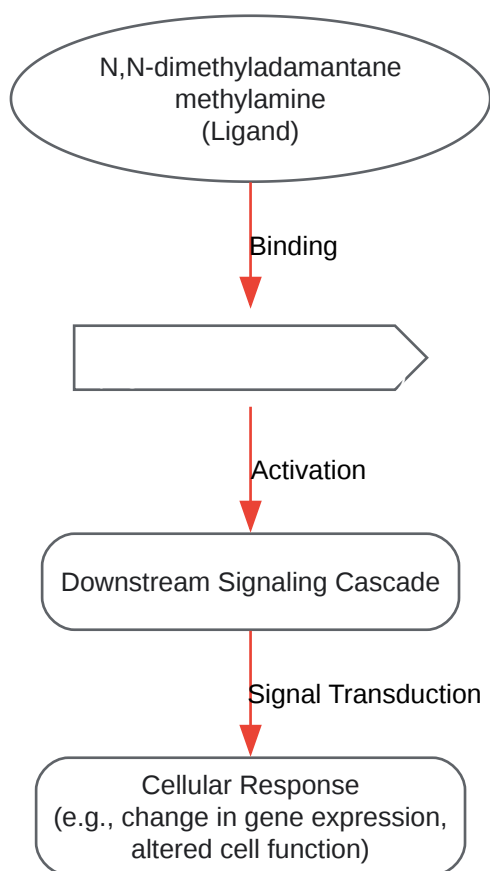
Table 2: Characterization Data for N,N-dimethyladamantane methylamine

Analysis	Expected Result
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 2.25 (s, 6H, N(CH ₃) ₂), 2.00-1.50 (m, 15H, adamantane protons), 2.10 (s, 2H, CH ₂)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 60.1 (CH ₂), 45.5 (N(CH ₃) ₂), 40.0, 37.0, 32.5, 28.5 (adamantane carbons)
Mass Spec (EI)	m/z (%): 193 (M ⁺), 178, 135 (base peak)
IR (thin film)	ν (cm ⁻¹): 2900, 2845, 2780, 1450, 1040

Visualizations







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References

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